

therapeutic potential of (R)-Omeprazole sodium salt

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-Omeprazole Sodium Salt

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An In-Depth Technical Guide on the Therapeutic Potential of **(R)-Omeprazole Sodium Salt**

Executive Summary

(R)-Omeprazole, the dextrorotatory enantiomer of omeprazole, is a proton pump inhibitor (PPI) whose sodium salt form offers enhanced solubility and formulation flexibility. While its primary therapeutic role in managing acid-related gastrointestinal disorders is well-established through its irreversible inhibition of the gastric H⁺/K⁺ ATPase, emerging research is beginning to uncover a broader therapeutic potential. This guide provides a comprehensive technical overview of **(R)-Omeprazole sodium salt**, from its fundamental chemical properties and mechanism of action to its established clinical applications and burgeoning areas of investigation, including its anti-inflammatory, antioxidant, and neuroprotective effects. Detailed experimental protocols and a critical appraisal of the available preclinical and clinical evidence are presented to provide researchers and drug development professionals with a thorough understanding of this compound's multifaceted therapeutic promise.

Introduction: The Chemical and Pharmacological Landscape of (R)-Omeprazole Sodium Salt

Omeprazole was the first clinically useful drug in its class, approved by the FDA in 1989 for treating gastric acid-related disorders[1]. It is a racemic mixture of two stereoisomers, the (R)- and (S)-enantiomers. **(R)-Omeprazole sodium salt** is the sodium salt of the R-enantiomer of omeprazole[2].

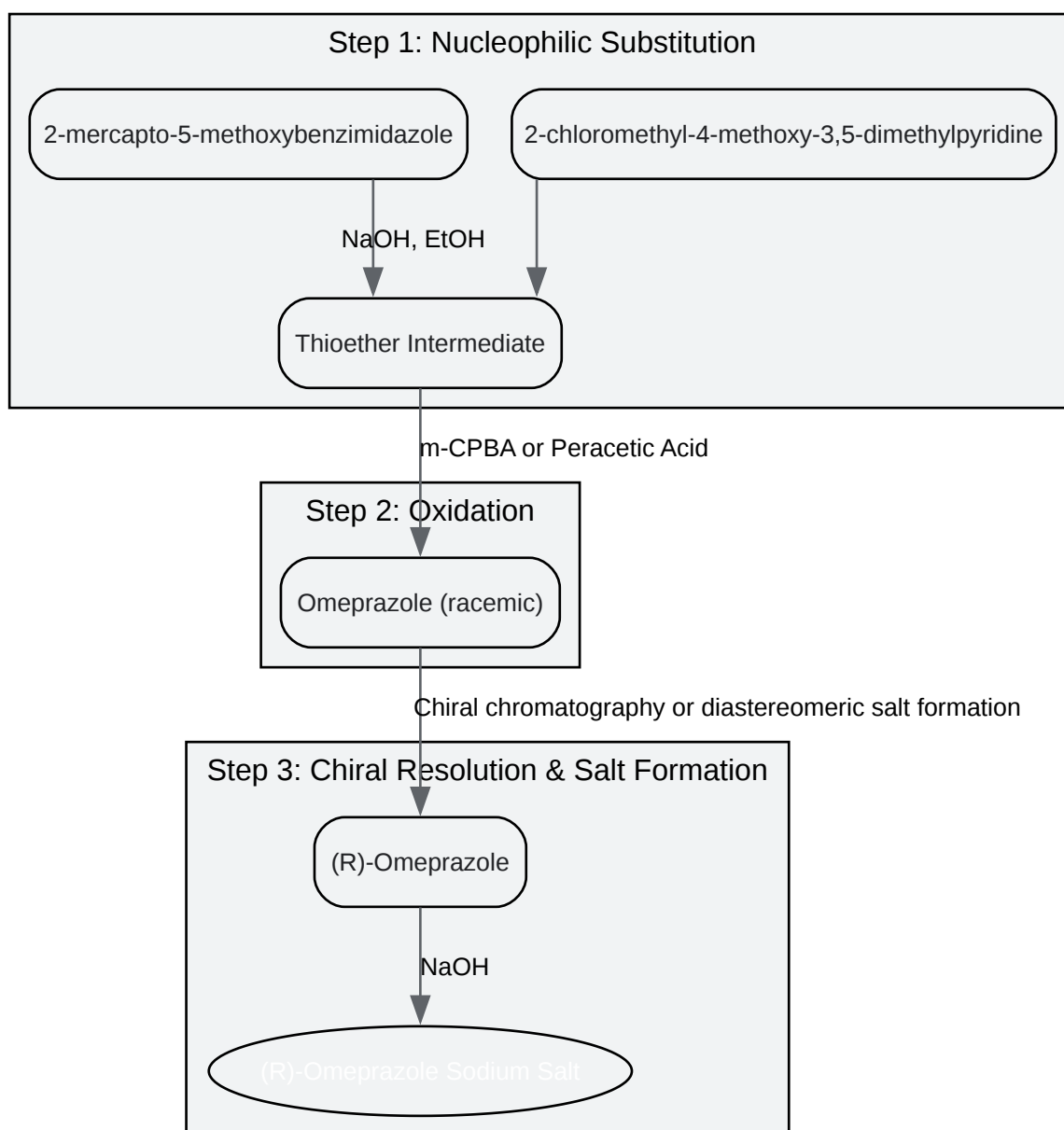
Chemical Properties and Synthesis

(R)-Omeprazole sodium salt is a white to off-white solid with good solubility in polar organic solvents and aqueous buffers[3][4]. The sodium salt form enhances the aqueous solubility, making it suitable for intravenous formulations[3].

Property	Value	Reference
Molecular Formula	C17H18N3NaO3S	[2]
Molecular Weight	367.40 g/mol	[3]
CAS Number	161796-77-6	[2]
Appearance	White to Off-white Solid	[3]
Solubility	Soluble in EtOH (~1 mg/ml), DMSO & DMF (~5 mg/ml), and PBS (pH 7.2) (~5 mg/ml)	[3]

The synthesis of omeprazole, and by extension its enantiomers, is a two-step process involving a nucleophilic substitution followed by a controlled oxidation[5]. The sodium salt is then formed by reacting the omeprazole with a sodium source, such as sodium hydroxide[6].

2.1.1 Synthesis Workflow



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General synthesis workflow for **(R)-Omeprazole sodium salt**.

Stereochemistry and its Implications: (R)-Omeprazole in Context

(R)-Omeprazole is the enantiomer of esomeprazole ((S)-omeprazole)[4]. While both enantiomers are active proton pump inhibitors, they are metabolized differently by the cytochrome P450 system, primarily CYP2C19 and CYP3A4[7][8]. This can lead to variations in

their pharmacokinetic profiles and, consequently, their clinical efficacy. Studying the individual enantiomers allows for a more precise understanding of their pharmacological properties and potential side effects[3].

Formulation and Analytical Methodologies

2.3.1 Formulation Considerations

(R)-Omeprazole sodium salt's improved solubility makes it suitable for various dosage forms, including intravenous injections and rapid-dispersing oral formulations[3]. A typical formulation for injection may include sodium chloride and disodium edetate as excipients, with a pH-regulating agent to ensure stability[9].

2.3.2 Analytical Techniques for Characterization and Quantification

A variety of analytical methods are available for the determination of omeprazole in formulations and biological fluids. These include:

- High-Performance Liquid Chromatography (HPLC): RP-HPLC with UV detection is a common method for the quantification of omeprazole and its related substances[1][10].
- UV-Visible Spectrophotometry: This technique can be used for the analysis of omeprazole in capsule formulations, with methods developed for absorbance and area under the curve measurements[11][12].
- Liquid Chromatography-Mass Spectrometry (LC-MS): This provides high sensitivity and selectivity for the determination of omeprazole in biological matrices[10].
- Other Techniques: Capillary electrophoresis, thin-layer chromatography (TLC), and various electrochemical methods have also been employed[12].

Core Mechanism of Action: Proton Pump Inhibition

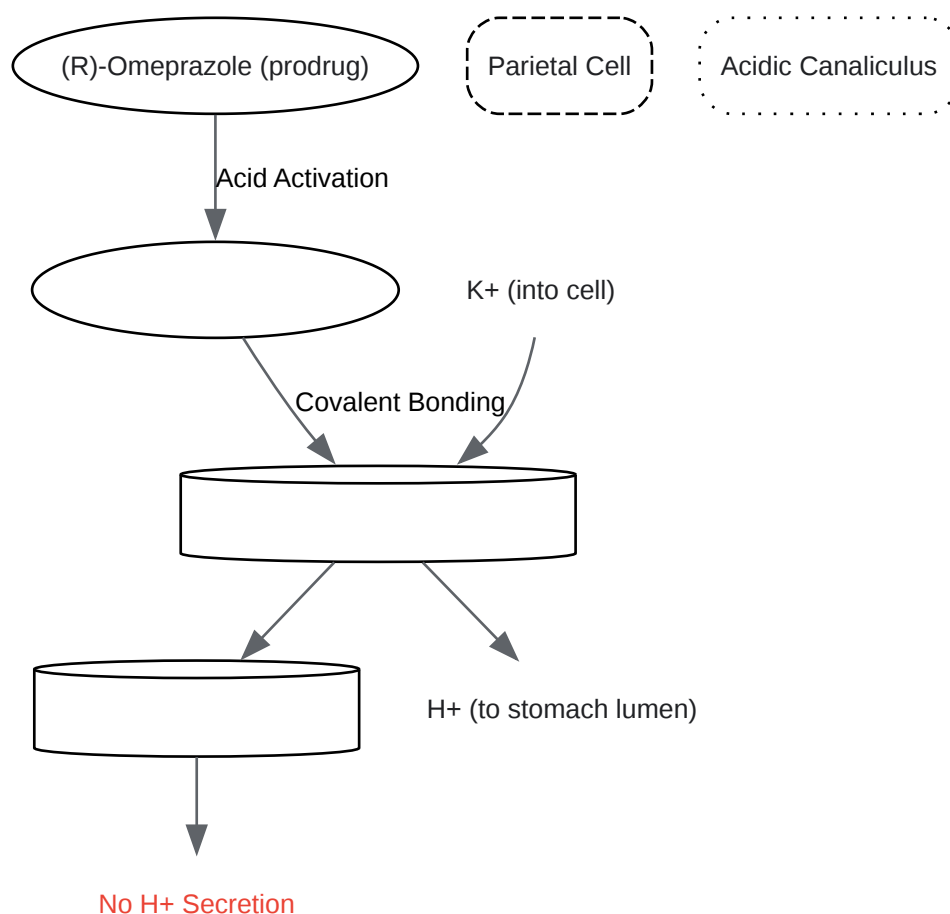
The primary mechanism of action of (R)-Omeprazole is the inhibition of the gastric H⁺/K⁺ ATPase, also known as the proton pump[3]. This enzyme is responsible for the final step in the secretion of gastric acid into the stomach lumen[7].

The Gastric H⁺/K⁺ ATPase: The Target of (R)-Omeprazole

The H⁺/K⁺ ATPase is located in the secretory canaliculi of parietal cells in the stomach lining. It actively transports H⁺ ions out of the parietal cell in exchange for K⁺ ions, leading to the acidification of the stomach contents.

The Molecular Interaction: Covalent Inhibition

(R)-Omeprazole is a prodrug that is activated in the acidic environment of the parietal cell canaliculi[13]. The activated form, a sulfenamide derivative, then forms a covalent disulfide bond with cysteine residues on the H⁺/K⁺ ATPase, leading to its irreversible inhibition[14]. This inhibition is dose-dependent and affects both basal and stimulated acid secretion[10]. The effect is long-lasting, and acid secretion only resumes after new proton pump molecules are synthesized[6].



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Mechanism of proton pump inhibition by (R)-Omeprazole.

Pharmacokinetics and Pharmacodynamics

The pharmacokinetic profile of the S-enantiomer, esomeprazole, is well-studied and provides a good reference for understanding the behavior of (R)-Omeprazole.

Pharmacokinetic Parameter	Value (for Esomeprazole)	Reference
Bioavailability	50-90%	[8] [15]
Protein Binding	97%	[8]
Metabolism	Hepatic (CYP2C19, CYP3A4)	[8]
Elimination Half-life	1-1.5 hours	[8] [15]
Excretion	~80% urine, ~20% feces	[8] [15]

The inhibition of acid secretion is dose-dependent, and the prolonged effect is due to the irreversible nature of the enzyme inhibition[\[8\]](#).

Established Therapeutic Applications in Acid-Related Disorders

Formulations containing (R)-omeprazole have been used in the treatment of a range of acid-related gastrointestinal conditions[\[4\]](#).

Gastroesophageal Reflux Disease (GERD)

(R)-Omeprazole is effective in the treatment of GERD, a condition characterized by the reflux of stomach acid into the esophagus[\[16\]](#). It helps to alleviate symptoms such as heartburn and acid regurgitation and promotes the healing of erosive esophagitis[\[17\]](#). Clinical trials with esomeprazole have demonstrated its efficacy and safety in this patient population, including in infants[\[15\]](#)[\[18\]](#)[\[19\]](#).

Peptic Ulcer Disease

(R)-Omeprazole is used in the treatment of duodenal and gastric ulcers[4][16]. By reducing gastric acid, it creates a more favorable environment for ulcer healing. It is also used in combination with antibiotics for the eradication of *Helicobacter pylori*, a major cause of peptic ulcers[16].

Other Hypersecretory Conditions

(R)-Omeprazole is also indicated for the treatment of rare conditions characterized by excessive stomach acid production, such as Zollinger-Ellison syndrome[16].

Emerging Therapeutic Potential: Beyond Acid Suppression

Recent research has suggested that omeprazole and its enantiomers may possess therapeutic properties that are independent of their acid-suppressing effects.

Anti-inflammatory Properties

Omeprazole has been shown to exhibit anti-inflammatory effects by inhibiting the activation of nuclear factor- κ B (NF- κ B), reducing the release of inflammatory cytokines, and inhibiting the chemotaxis of neutrophils[20][21]. In a rat model of adjuvant-induced arthritis, omeprazole demonstrated anti-inflammatory activity[21].

Antioxidant and Cytoprotective Effects

Omeprazole has been shown to be a powerful scavenger of hydroxyl radicals and hypochlorous acid, a toxic oxidant produced by phagocytes[22][23][24][25]. This antioxidant activity may contribute to its therapeutic effects in peptic ulcer disease and gastritis, where oxidative stress is implicated in tissue injury[25]. In vitro studies have shown that omeprazole can prevent oxidative damage to DNA[24]. However, some studies have also suggested potential pro-oxidant effects of omeprazole, which may be attenuated by other agents like nitrite[13].

Potential in Neuropathic Pain

A study in a rat model of chronic constriction injury-induced neuropathic pain found that omeprazole significantly reduced pain intensity and restored motor nerve conduction velocity[20]. This neuroprotective effect was attributed to the prevention of pro-inflammatory cytokine release and the augmentation of endogenous antioxidant defenses[20].

Preclinical and Clinical Evidence: A Critical Appraisal

Summary of Preclinical Findings

- (R)-Omeprazole inhibits histamine-induced stomach acid secretion in rats at a dose of 30 mg/kg.[4]
- In isolated rabbit gastric glands, (R)-Omeprazole inhibits histamine-induced acid secretion with an IC50 of 781 μ M.[4]
- Omeprazole has shown genotoxic effects in some in vitro and in vivo assays, though it was negative in the Ames test.[26][27]
- Long-term carcinogenicity studies in rats with omeprazole showed an increased incidence of gastric ECL cell carcinoid tumors.[26]
- Preclinical toxicology studies have identified the stomach as the primary target organ of toxicity in both rats and dogs.[26][28]

Overview of Clinical Trial Data

A meta-analysis of eight clinical trials involving 4495 patients with GERD showed that esomeprazole treatment resulted in a significant improvement in clinical signs and symptoms compared to placebo[15]. The safety profile of esomeprazole was found to be similar to that of placebo[15]. Numerous clinical trials have investigated the efficacy and safety of esomeprazole for various acid-related conditions[17][29].

Safety and Toxicology

Omeprazole is generally well-tolerated[1]. Common side effects include headache, diarrhea, nausea, and abdominal pain[30]. More serious, but rare, side effects can include *Clostridioides difficile* infection, an increased risk of pneumonia and bone fractures with long-term use, and

potential vitamin B-12 deficiency[16][30]. Preclinical studies have raised some concerns about genotoxicity and tumorigenicity, but the clinical relevance of these findings in humans is still under evaluation[26][27][28].

Key Experimental Protocols

Protocol 1: In Vitro Assay for H⁺/K⁺ ATPase Inhibition

This protocol is a conceptualized procedure based on the principles of enzyme inhibition assays.

- Preparation of H⁺/K⁺ ATPase: Isolate gastric microsomes containing the H⁺/K⁺ ATPase from a suitable animal model (e.g., hog or rabbit stomach).
- Activation of (R)-Omeprazole: Pre-incubate **(R)-Omeprazole sodium salt** in an acidic buffer (pH < 4.0) to convert the prodrug to its active sulfenamide form.
- Incubation: Add the activated (R)-Omeprazole to the H⁺/K⁺ ATPase preparation at various concentrations. Include a vehicle control (no inhibitor) and a positive control (a known H⁺/K⁺ ATPase inhibitor). Incubate at 37°C for a defined period.
- Assay of ATPase Activity: Initiate the enzyme reaction by adding ATP. Measure the rate of ATP hydrolysis by quantifying the amount of inorganic phosphate released over time using a colorimetric method (e.g., malachite green assay).
- Data Analysis: Calculate the percentage of inhibition for each concentration of (R)-Omeprazole compared to the vehicle control. Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Protocol 2: In Vivo Model of Histamine-Induced Gastric Acid Secretion

This protocol is based on a common animal model for assessing the efficacy of anti-secretory agents.

- Animal Model: Use a suitable animal model, such as Sprague-Dawley rats.

- **Surgical Preparation:** Anesthetize the rats and perform a pylorus ligation to allow for the collection of gastric juice. A gastric fistula may also be created for continuous monitoring.
- **Drug Administration:** Administer **(R)-Omeprazole sodium salt** (e.g., 30 mg/kg) or vehicle control to the animals via an appropriate route (e.g., intraperitoneal or oral gavage)[4].
- **Stimulation of Acid Secretion:** After a suitable pre-treatment period, administer a secretagogue, such as histamine, to stimulate gastric acid secretion.
- **Sample Collection:** Collect the gastric juice at specified time intervals.
- **Analysis:** Measure the volume of the collected gastric juice and determine the acid concentration by titration with a standard base (e.g., 0.1 N NaOH).
- **Data Analysis:** Calculate the total acid output and compare the results between the (R)-Omeprazole-treated group and the control group to determine the percentage of inhibition.

Protocol 3: RP-HPLC Method for Quantification of Omeprazole

This protocol is a generalized procedure based on published HPLC methods for omeprazole analysis[1].

- **Chromatographic System:** Use a high-performance liquid chromatograph equipped with a UV detector and a C8 or C18 reversed-phase column.
- **Mobile Phase:** Prepare a suitable mobile phase, which is typically a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- **Standard Preparation:** Prepare a stock solution of **(R)-Omeprazole sodium salt** of known concentration in a suitable solvent. Prepare a series of working standard solutions by diluting the stock solution.
- **Sample Preparation:** For formulated products, dissolve or extract the sample to obtain a solution containing (R)-Omeprazole. For biological samples, perform a suitable extraction procedure (e.g., solid-phase extraction or liquid-liquid extraction).

- **Chromatographic Analysis:** Inject the standard and sample solutions into the HPLC system. Elute the analyte isocratically or with a gradient.
- **Detection:** Monitor the eluent at the wavelength of maximum absorbance for omeprazole (around 302 nm)[4].
- **Data Analysis:** Identify the omeprazole peak in the chromatograms based on its retention time. Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of (R)-Omeprazole in the samples by interpolating their peak areas on the calibration curve.

Future Directions and Unanswered Questions

While the role of **(R)-Omeprazole sodium salt** in acid suppression is well-defined, its potential in other therapeutic areas warrants further investigation. Key areas for future research include:

- Elucidating the molecular mechanisms underlying the anti-inflammatory, antioxidant, and neuroprotective effects of (R)-Omeprazole.
- Conducting well-designed clinical trials to evaluate the efficacy of (R)-Omeprazole in inflammatory conditions and neuropathic pain.
- Investigating the potential for repurposing (R)-Omeprazole for new indications, such as in combination with chemotherapy for certain cancers.
- Further clarifying the long-term safety profile of (R)-Omeprazole, particularly in relation to the preclinical findings on genotoxicity and tumorigenicity.

Conclusion

(R)-Omeprazole sodium salt is a potent and effective inhibitor of gastric acid secretion with a well-established role in the management of acid-related gastrointestinal disorders. Its favorable physicochemical properties make it a versatile active pharmaceutical ingredient for various formulations. Beyond its primary mechanism of action, a growing body of evidence suggests that (R)-Omeprazole possesses intriguing anti-inflammatory, antioxidant, and neuroprotective properties. While these emerging therapeutic potentials are promising, further research is

needed to fully understand their clinical significance and to translate these preclinical findings into novel therapeutic applications.

References

- Google Patents.
- SciSpace. Novel Synthesis of Omeprazole and Pharmaceutical Impurities of Proton pump inhibitors : A Review. [[Link](#)]
- PubMed. In vivo and in vitro studies of the site of inhibitory action of omeprazole on adrenocortical steroidogenesis. [[Link](#)]
- IOSR Journal of Pharmacy. A Validated Stability of Omeprazole Sodium Injection in 0.9% Sodium Chloride and 5% Dextrose Solutions by RP. [[Link](#)]
- Google Patents.
- International Journal of Advanced Research in Science, Communication and Technology. A Review on Analytical Method Development and Validation of Omeprazole by UV Spectroscopy Method. [[Link](#)]
- MDPI. In Vivo Studies on the Interaction Between Orally Administered Nitrite and Omeprazole: Beyond Proton-Catalyzed S-Nitrosation. [[Link](#)]
- U.S. Food and Drug Administration. Pharmacology Review(s). [[Link](#)]
- PubMed. Evaluation of omeprazole genotoxicity in a battery of in vitro and in vivo assays. [[Link](#)]
- Pharmaffiliates. CAS No : 161796-77-6 | Product Name : (R)-Omeprazole Sodium. [[Link](#)]
- PubMed. Antioxidant properties of omeprazole. [[Link](#)]
- PMC. Efficacy and Safety of Esomeprazole for the Treatment of Reflux Symptoms in Patients with Gastroesophageal Reflux Disease: A Systematic Review and Meta-Analysis. [[Link](#)]
- U.S. Food and Drug Administration. Pharmacology Review(s). [[Link](#)]

- ResearchGate. Analytical methodologies for the determination of omeprazole: An overview. [\[Link\]](#)
- Wikipedia. Omeprazole. [\[Link\]](#)
- PMC. Potential Anti-inflammatory Effects of Proton Pump Inhibitors: A Review and Discussion of the Clinical Implications. [\[Link\]](#)
- ResearchGate. A Novel Antioxidant and Antiapoptotic Role of Omeprazole to Block Gastric Ulcer through Scavenging of Hydroxyl Radical. [\[Link\]](#)
- ClinicalTrials.gov. Study Details | NCT00468559 | Phase 3/Safety & Efficacy of Esomeprazole in Infants. [\[Link\]](#)
- Drugs.com. Omeprazole Uses, Side Effects, Dosage, Warnings. [\[Link\]](#)
- AstraZeneca Clinical Trials. Efficacy of Esomeprazole in Patients with Frequent Heartburn. [\[Link\]](#)
- International Journal of Pharmaceutical Sciences and Medicine (IJPSM). Development and Validation of Omeprazole Analysis Methods in Capsules with Absorbance Methods and Areas under Curves Methods with. [\[Link\]](#)
- PubMed. In vivo and in vitro protective effects of omeprazole against neuropathic pain. [\[Link\]](#)
- Clinicaltrials.eu. Esomeprazole – Application in Therapy and Current Clinical Research. [\[Link\]](#)
- CORE. Antioxidant properties of omeprazole. [\[Link\]](#)
- International Journal of Pharmaceutical Erudition. Analytical Method Development for Assay of Omeprazole in Bulk and Pharmaceutical preparations. [\[Link\]](#)
- U.S. Food and Drug Administration. Esomeprazole, NDA 22-101. [\[Link\]](#)
- International Journal of Basic & Clinical Pharmacology. Study of anti-inflammatory activity of omeprazole in complete Freund's adjuvant induced arthritic rats. [\[Link\]](#)

- PubChem. Omeprazole. [[Link](#)]

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Sources

- 1. iosrphr.org [iosrphr.org]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. bocsci.com [bocsci.com]
- 4. caymanchem.com [caymanchem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. CN103204841B - Omeprazole sodium and preparation method - Google Patents [patents.google.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. store.usp.org [store.usp.org]
- 9. CN103054863A - Pharmaceutical composition of omeprazole sodium, and preparation method of pharmaceutical composition - Google Patents [patents.google.com]
- 10. researchgate.net [researchgate.net]
- 11. ijarsct.co.in [ijarsct.co.in]
- 12. ijpsm.com [ijpsm.com]
- 13. mdpi.com [mdpi.com]
- 14. In vivo and in vitro studies of the site of inhibitory action of omeprazole on adrenocortical steroidogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Efficacy and Safety of Esomeprazole for the Treatment of Reflux Symptoms in Patients with Gastroesophageal Reflux Disease: A Systematic Review and Meta-Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 16. drugs.com [drugs.com]
- 17. clinicaltrials.eu [clinicaltrials.eu]

- [18. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [19. fda.gov \[fda.gov\]](#)
- [20. In vivo and in vitro protective effects of omeprazole against neuropathic pain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [21. ijbc.com \[ijbc.com\]](#)
- [22. Antioxidant properties of omeprazole - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. Potential Anti-inflammatory Effects of Proton Pump Inhibitors: A Review and Discussion of the Clinical Implications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [25. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [26. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [27. Evaluation of omeprazole genotoxicity in a battery of in vitro and in vivo assays - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [28. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [29. Efficacy of Esomeprazole in Patients with Frequent Heartburn \[astrazenecaclinicaltrials.com\]](#)
- [30. Omeprazole - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [therapeutic potential of (R)-Omeprazole sodium salt]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260541/docs#therapeutic-potential-of-r-omeprazole-sodium-salt\]](https://www.benchchem.com/product/b1260541/docs#therapeutic-potential-of-r-omeprazole-sodium-salt)

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